

Application Notes and Protocols: 3-(2,3-Dimethoxyphenyl)propanoic Acid in Organic Synthesis

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Compound of Interest

Compound Name: 3-(2,3-Dimethoxyphenyl)propanoic acid

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **3-(2,3-dimethoxyphenyl)propanoic acid**, a valuable precursor in organic synthesis, particularly in the development of pharmaceutical compounds. This document details its synthesis, key reactions, and potential applications, supported by experimental protocols and quantitative data.

Introduction

3-(2,3-Dimethoxyphenyl)propanoic acid is a substituted hydrocinnamic acid derivative. Its structural features, including the carboxylic acid moiety and the dimethoxy-substituted phenyl ring, make it a versatile building block for the synthesis of more complex molecules. The methoxy groups can influence the electronic properties of the aromatic ring and provide sites for further functionalization, while the propanoic acid side chain offers a handle for various chemical transformations. This compound is of particular interest in medicinal chemistry as a precursor for the synthesis of heterocyclic scaffolds, such as those found in cardiovascular drugs.

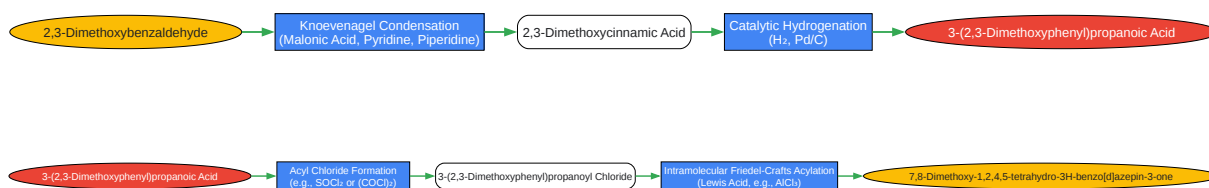
Physicochemical Properties

A summary of the key physicochemical properties of **3-(2,3-dimethoxyphenyl)propanoic acid** and its precursor, 2,3-dimethoxycinnamic acid, is provided in the table below.

Property	2,3-Dimethoxycinnamic acid	3-(2,3-Dimethoxyphenyl)propanoic acid
Molecular Formula	C ₁₁ H ₁₂ O ₄	C ₁₁ H ₁₄ O ₄
Molecular Weight	208.21 g/mol	210.23 g/mol
Appearance	Light-brown crystalline solid	White solid (predicted)
Melting Point	174-178 °C[1]	Not reported, likely lower than precursor
Solubility	Soluble in pyridine, methyl ethyl ketone[1]	Soluble in common organic solvents

Synthesis of 3-(2,3-Dimethoxyphenyl)propanoic Acid

The synthesis of **3-(2,3-dimethoxyphenyl)propanoic acid** is typically achieved in a two-step process starting from 2,3-dimethoxybenzaldehyde. The first step involves a Knoevenagel condensation to form the corresponding cinnamic acid derivative, which is then reduced to the desired propanoic acid.



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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